

phosphorus-catalysed dimerisation of acrylonitrile to DCB

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Compound Focus: 2-Hexenedinitrile

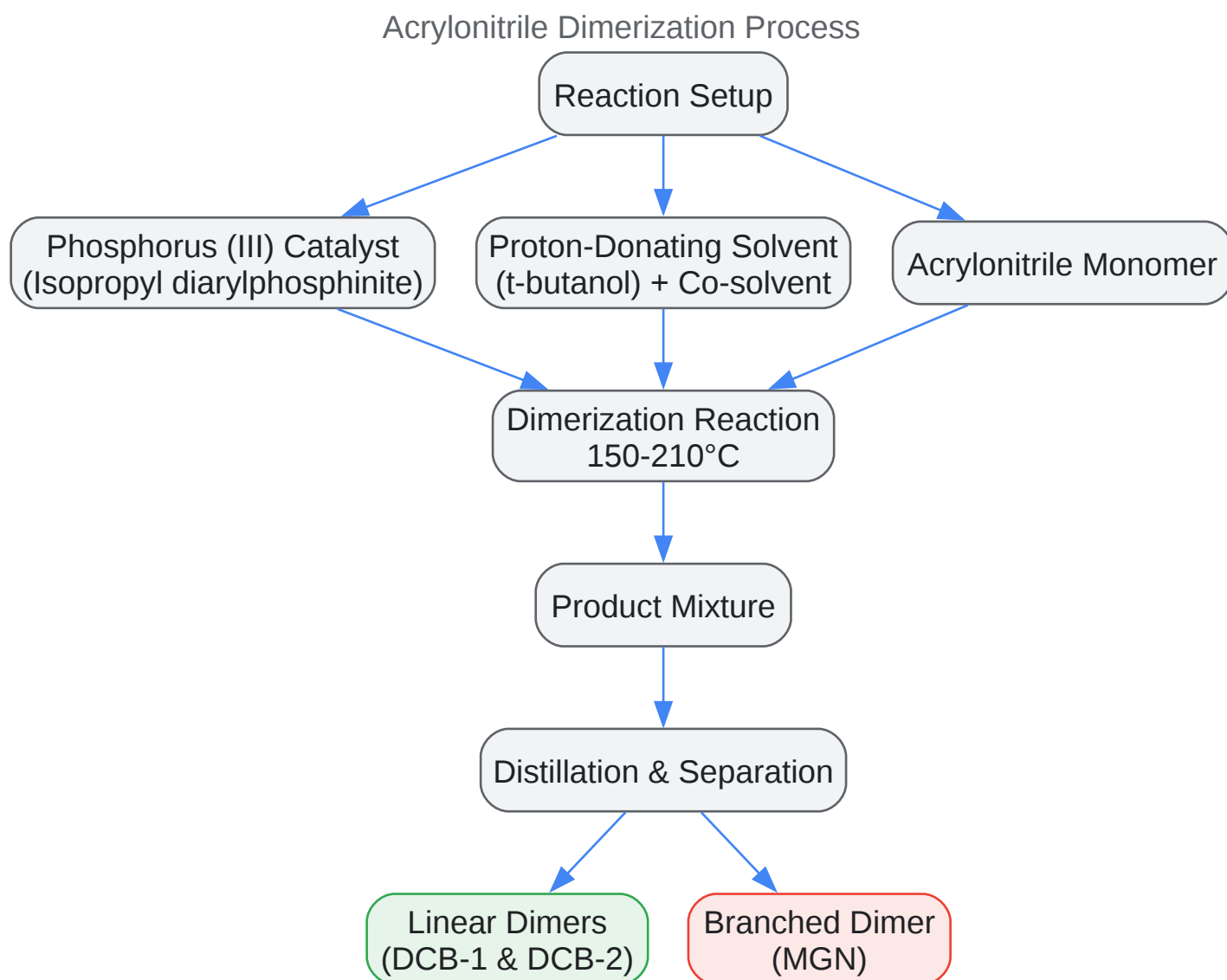
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Introduction and Process Overview

The phosphorus-catalysed dimerisation of acrylonitrile (AN) is a significant organic reaction for synthesising C6 dinitriles, primarily **1,4-dicyanobut-1-ene (DCB-1)** and **1,4-dicyanobut-2-ene (DCB-2)** [1]. These linear dimers are valuable precursors to **hexamethylenediamine**, a key monomer in the production of nylon-66 [2] [3]. This catalytic process offers an attractive alternative to electrolytic dimerisation due to its lower energy consumption and less demanding equipment requirements [3]. The reaction can yield a mixture of linear dimers (DCB-1 and DCB-2) and the branched dimer **2,4-dicyanobut-1-ene (MGN)**, with the ratio controlled by catalyst design and reaction conditions [1]. The following workflow summarises the core process and its critical parameters.



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Key Catalytic Systems and Materials

Phosphorus (III) Catalysts

The reaction is catalysed by organic phosphorus (III) compounds. The structure of the catalyst significantly influences both the reaction rate and the selectivity between linear and branched dimers [1] [4].

- **Isopropyl Diarylphosphinites (Ar₂POPri)**: These are highly effective homogeneous catalysts, where the aryl groups (Ar) can be varied to tune the steric and electronic properties [1].
- **Supported Phosphorus Catalysts**: For vapour-phase or heterogeneous operations, phosphorus compounds can be chemically bonded to a refractory metal oxide matrix (e.g., silica or alumina) via surface hydroxyl groups [5]. An example is a matrix bonded with a structure like (Matrix)-O-P(Ph)₂.
- **General Formula**: Effective catalysts often follow the general formula where at least one alkoxy/cycloalkoxy group and at least one hydrocarbyl group (aryl, alkyl) are attached to the phosphorus atom [4]. Examples include phenylphosphonous acid and dimethoxy(phenyl)phosphane [6].

Reagents and Solvents

- **Acrylonitrile**: Must be substantially dry and may require purification to remove polymerisation inhibitors before use [6] [4].
- **Solvent Systems**:
 - **Proton-Donating Solvent**: Essential to prevent rapid polymerisation of AN. Tertiary alcohols like **t-butanol** or **phenyldimethyl carbinol** are preferred as they are less reactive with AN. Primary alcohols (e.g., decanol, octanol) can be used but may react with AN [4].
 - **Co-solvent**: An inert, non-hydroxylic co-solvent (e.g., **toluene**, **hexane**, or high-boiling hydrocarbons like decalin) is often used. The co-solvent can reduce polymer formation, allow higher reaction temperatures, and sometimes increase the proportion of linear dimer [4].
- **Additives**:
 - **Metal Compounds**: Anhydrous metal compounds (e.g., ZnCl₂, NiCl₂, CoCl₂, or metal acetylacetonates) at 5-1000 ppm can significantly reduce the formation of polymeric by-products. The metal should be in an intermediate oxidation state and not alcoholise to form acidic products [4].
 - **Inhibitors**: Radical scavengers like hydroquinone can be added in small amounts (0.001-0.5% by weight of AN) to suppress free-radical polymerisation [6] [5].

Experimental Protocol: Standard Dimerisation Procedure

Objective: To dimerise acrylonitrile using an isopropyl diarylphosphinite catalyst in a t-butanol/toluene solvent system.

Materials Preparation

- **Acrylonitrile (AN) Purification:** Pass reagent-grade AN through a column of activated alumina to remove stabilisers. Distill under nitrogen atmosphere and store over molecular sieves (3Å) [4].
- **Catalyst Preparation:** Synthesise isopropyl diphenylphosphinite $[(C_6H_5)_2POC_3H_7]$ via standard methods or procure from a specialty chemical supplier. Store under an inert atmosphere (N₂ or Ar) [1].
- **Solvent Drying:** Dry t-butanol and toluene over molecular sieves and degas by sparging with nitrogen [4].
- **Additive Solution:** Prepare a stock solution of anhydrous ZnCl₂ in dry t-butanol to facilitate accurate addition of low concentrations (e.g., 100 ppm) [4].

Reaction Setup and Execution

- **Charging the Reactor:** In a nitrogen-glove box, add the following to a dry, three-necked round-bottom flask equipped with a magnetic stirrer:
 - Dry t-butanol (15 mL) and dry toluene (15 mL) [4].
 - Anhydrous ZnCl₂ stock solution (to achieve ~100 ppm in the final reaction mixture) [4].
 - Purified acrylonitrile (20 mL, ~30% v/v of the solvent mixture) [4].
- **Assembling the Reactor:** Fit the reactor with a reflux condenser, a thermometer, and a septum. Maintain a positive pressure of nitrogen throughout the reaction.
- **Initiating the Reaction:** Heat the mixture to 80°C with stirring. Inject the phosphorus catalyst (isopropyl diphenylphosphinite, 1-2 mol% relative to AN) through the septum [1] [4].
- **Monitoring the Reaction:** Monitor the reaction progress by gas chromatography (GC). The typical reaction time is 2-8 hours, depending on the catalyst loading and temperature.

Workup and Product Separation

- **Catalyst Deactivation:** Once the conversion plateaus, cool the reaction mixture to room temperature and expose it to air, which deactivates the phosphorus catalyst.
- **Solvent and Monomer Recovery:** Remove the volatile components (unreacted AN and low-boiling solvents) under reduced pressure using a rotary evaporator.
- **Product Separation:** The residue contains the dimeric products and high-boiling solvent. Add water to induce phase separation. The organic phase, containing the crude dimers, can be separated and purified further by fractional distillation under vacuum to isolate **cis,trans-DCB-1**, **DCB-2**, and **MGN** [4] [5].
- **Analysis:** Identify and quantify the products using GC-MS, (¹H) NMR, and (¹³C) NMR spectroscopy [1].

Data Summary and Comparative Analysis

Table 1: Quantitative Data for Phosphorus-Catalysed Acrylonitrile Dimerisation

Parameter	Typical Range	Optimal Condition / Example	Key Influence / Note
Catalyst Type	Homogeneous Phosphinite, Supported Phosphorus	Isopropyl diphenylphosphinite [1]	Selectivity to linear vs. branched dimers [1]
Catalyst Loading	1 - 5 mol%	~2 mol% [1]	Higher loading increases rate but can promote polymerisation.
Reaction Temperature	80 - 210 °C	80 °C (liquid phase) [4], 150-210 °C (vapor phase) [5]	Vapor phase avoids product/catalyst separation [5].
AN Concentration	10 - 50 % (v/v)	~30% (v/v) [4]	High conc. increases throughput; low conc. reduces polymer.
Solvent System	t-butanol with hydrocarbon co-solvent	t-butanol/Toluene (1:1 v/v) [4]	Co-solvent reduces polymer and can increase linear dimer ratio [4].
Metal Additive (e.g., ZnCl ₂)	5 - 1000 ppm	~100 ppm [4]	Reduces polymeric by-products. Concentration should not exceed 10% of catalyst conc. [4].
Major Products	DCB-1 (cis/trans), DCB-2, MGN	Mixture of cis- and trans-DCB-1, DCB-2, MGN [1]	Ratio depends on catalyst and conditions.

Parameter	Typical Range	Optimal Condition / Example	Key Influence / Note
Polymerisation Control	Use of dry reagents, proton-donating solvent, radical inhibitor (e.g., hydroquinone)	Essential for high dimer yield [6] [4].	

Critical Factors for Success and Troubleshooting

- **Moisture Control:** The reaction mixture must be substantially dry. Water poisons the catalyst and promotes acrylonitrile polymerisation [4]. All operations should be conducted under anhydrous conditions using standard Schlenk or glove-box techniques.
- **Polymer Formation:** The formation of polymeric solids/oils (e.g., the hexamer of AN) is a common competing reaction. This is mitigated by [4]:
 - Using a proton-donating solvent.
 - Employing an effective metal salt additive (e.g., ZnCl_2).
 - Ensuring reagents are dry and pure.
 - Using a radical scavenger like hydroquinone [6].
- **Catalyst Handling:** Phosphorus (III) compounds are often air-sensitive. They should be stored, transferred, and handled under a strict inert atmosphere to prevent oxidation and deactivation.
- **Solvent Selection:** The choice of solvent and co-solvent ratio is a key factor for optimising both the reaction rate and the selectivity towards the desired linear dinitriles (DCB-1/DCB-2) over the branched isomer (MGN) [4]. A systematic screening of solvent ratios is recommended during process optimisation.

Conclusion

The phosphorus-catalysed dimerisation of acrylonitrile is a versatile and efficient method for synthesising dicyanobutenes (DCB). By carefully selecting the catalyst structure, solvent system, and additives—and by rigorously controlling reaction conditions—researchers can achieve high selectivity for the linear dimers that are crucial intermediates for nylon production. The protocols outlined here provide a robust foundation for reproducing and optimising this important industrial reaction in a laboratory setting.

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